Application Notes and Protocols: Synthesis of 3,4-Dinitropyrazole (3,4-DNP)

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Compound of Interest

Compound Name:	*3,4-dinitro-1H-pyrazole*
CAS No.:	*38858-92-3*
Cat. No.:	*B1273911*

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These application notes provide a detailed protocol for the multi-step synthesis of 3,4-Dinitropyrazole (3,4-DNP) from pyrazole, intended for use by researchers and professionals in chemistry and drug development. The synthesis is a three-step process involving N-nitration, thermal rearrangement, and a final C-nitration.

Overall Synthesis Pathway

The synthesis of 3,4-DNP from pyrazole is accomplished via a three-step reaction sequence. First, pyrazole undergoes N-nitration to form 1-nitropyrazole (1-NP). This intermediate is then subjected to thermal rearrangement to yield 3-nitropyrazole (3-NP). The final step involves the C-nitration of 3-NP using mixed acids to produce the target compound, 3,4-DNP.[1][2]

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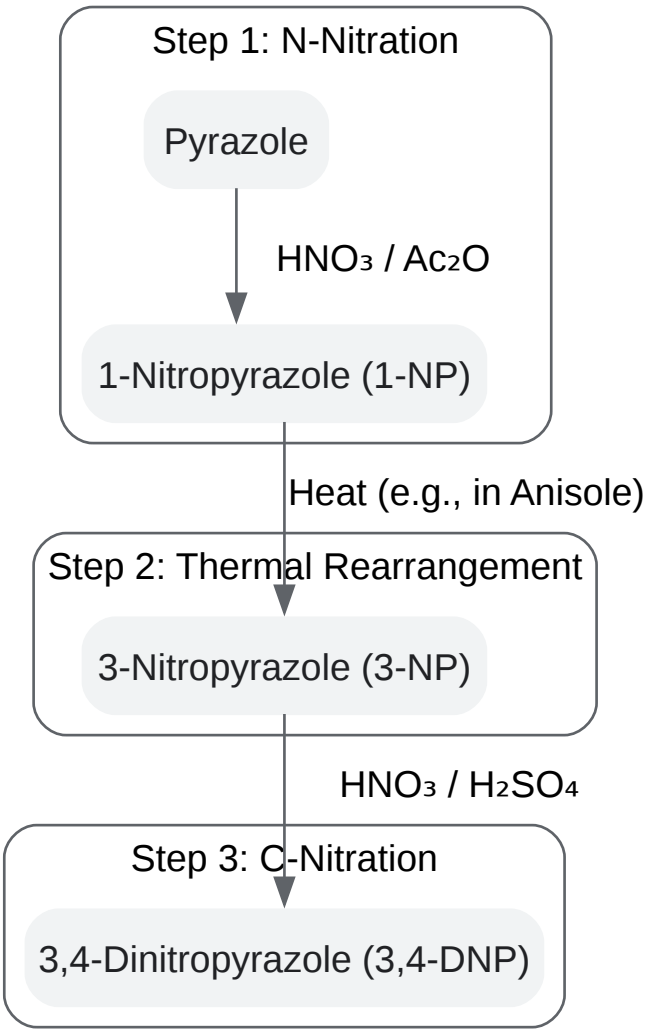

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Caption: Three-step synthesis of 3,4-Dinitropyrazole from pyrazole.

Experimental Protocols

Safety Precaution: This synthesis involves the use of strong acids, nitrating agents, and potentially energetic compounds. All procedures should be carried out by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety glasses, lab coat, and acid-resistant gloves.

Step 1: Synthesis of 1-Nitropyrazole (1-NP)

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This procedure utilizes acetyl nitrate, generated in situ from nitric acid and acetic anhydride, for the N-nitration of pyrazole.[1][3]

Materials:

- Pyrazole
- Glacial Acetic Acid
- Fuming Nitric Acid
- Acetic Anhydride
- Crushed Ice
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath

Protocol:

- In a round-bottom flask, dissolve pyrazole in glacial acetic acid with stirring.
- Cool the flask in an ice-water bath to maintain a temperature of 20-25°C.[3]
- Slowly add fuming nitric acid to the solution.[3]
- Following the nitric acid addition, add acetic anhydride dropwise while ensuring the temperature remains between 20-25°C.[3]
- Allow the reaction to stir for 2 hours at this temperature.[3]
- After the reaction is complete, pour the mixture into a beaker of crushed ice to precipitate the product.
- Collect the white, solid 1-nitropyrazole by filtration and dry the product.

Step 2: Synthesis of 3-Nitropyrazole (3-NP) via Thermal Rearrangement

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This step involves the thermal rearrangement of 1-nitropyrazole in a high-boiling point solvent. [1][4]

Materials:

- 1-Nitropyrazole (from Step 1)
- Anisole or 1,2-dichlorobenzene
- Heating mantle, condenser, round-bottom flask, thermometer

Protocol:

- Dissolve the 1-nitropyrazole in anisole or 1,2-dichlorobenzene in a round-bottom flask equipped with a condenser.[1][5]
- Heat the solution to reflux (approximately 145°C for anisole) and maintain this temperature. [6]
- The rearrangement is typically complete within several hours. The reaction progress can be monitored by TLC.
- After the reaction is complete, cool the mixture to room temperature.
- The solvent can be removed under reduced pressure. The crude 3-nitropyrazole can then be purified, often by recrystallization.

Step 3: Synthesis of 3,4-Dinitropyrazole (3,4-DNP)

This final step is the nitration of 3-nitropyrazole at the C4 position using a mixed acid solution. [1][7]

Materials:

- 3-Nitropyrazole (from Step 2)
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)

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- Crushed Ice
- Sodium Chloride (optional, for salting out)
- Diethyl ether or Dichloromethane (for extraction)
- Round-bottom flask, magnetic stirrer, ice bath

Protocol:

- In a round-bottom flask, carefully dissolve 3-nitropyrazole in concentrated sulfuric acid. This process may be exothermic and should be done with cooling.[3]
- Prepare a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid.
- Cool the 3-nitropyrazole solution in an ice bath.
- Slowly add the mixed acid nitrating agent to the 3-nitropyrazole solution. Maintain the temperature between 55-60°C.[7]
- Stir the reaction mixture for 1 hour at this temperature.[7]
- After the reaction is complete, cool the mixture and pour it onto crushed ice.[3]
- A significant portion of the 3,4-DNP product may precipitate from the solution.[1] This solid can be collected by filtration.
- To recover the remaining product dissolved in the filtrate, saturate the aqueous solution with sodium chloride and perform a solvent extraction using diethyl ether or dichloromethane.[1] [3]
- Combine the precipitated solid with the extracted product. The crude 3,4-DNP can be purified by recrystallization to achieve high purity.[1]

Data Presentation: Summary of Reaction Conditions and Yields

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The following tables summarize quantitative data reported in the literature for the synthesis of 3,4-DNP.

Table 1: N-Nitration of Pyrazole to 1-Nitropyrazole

Reagents	Molar/Volume Ratio	Temp (°C)	Time (h)	Yield (%)	Reference
Pyrazole, Acetic Acid, Fuming HNO_3, Acetic Anhydride	**Pyrazole:HNO_3 = 1:0.5-2 (w/v)**	**20-25**	**2**	**~84 (crude)**	**[3]**

| Pyrazole, 90% HNO_3, Acetic Anhydride | Not specified | Not specified | Not specified | 90 |[4][8] |

Table 2: Thermal Rearrangement of 1-Nitropyrazole to 3-Nitropyrazole

Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Anisole	**145**	**10**	**Not specified**	**[6]**

| 1,2-Dichlorobenzene | Reflux | Not specified | Quantitative |[4][8] |

Table 3: C-Nitration of 3-Nitropyrazole to 3,4-Dinitropyrazole

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Nitrating Agent	Molar/Volume Ratio	Temp (°C)	Time (h)	Yield (%)	Reference
Conc. HNO_3 / Conc. H_2SO_4	**3-NP:HNO_3 = 1:2 (molar)**	**55-60**	**1**	**Not specified**	**[7]**
Conc. HNO_3 / Conc. H_2SO_4	Not specified	Not specified	Not specified	88	[4][5]
Conc. HNO_3 / Conc. H_2SO_4	3-NP:Mixed Acid = 1:5-8 (w/v)	90-120	0.5-2	Not specified	[3]

| Overall Yield (Pyrazole to 3,4-DNP) | | | | up to 55% | [2][7] |

Experimental Workflow Visualization

The workflow for the final C-nitration step, including product isolation and purification, involves several key laboratory operations.

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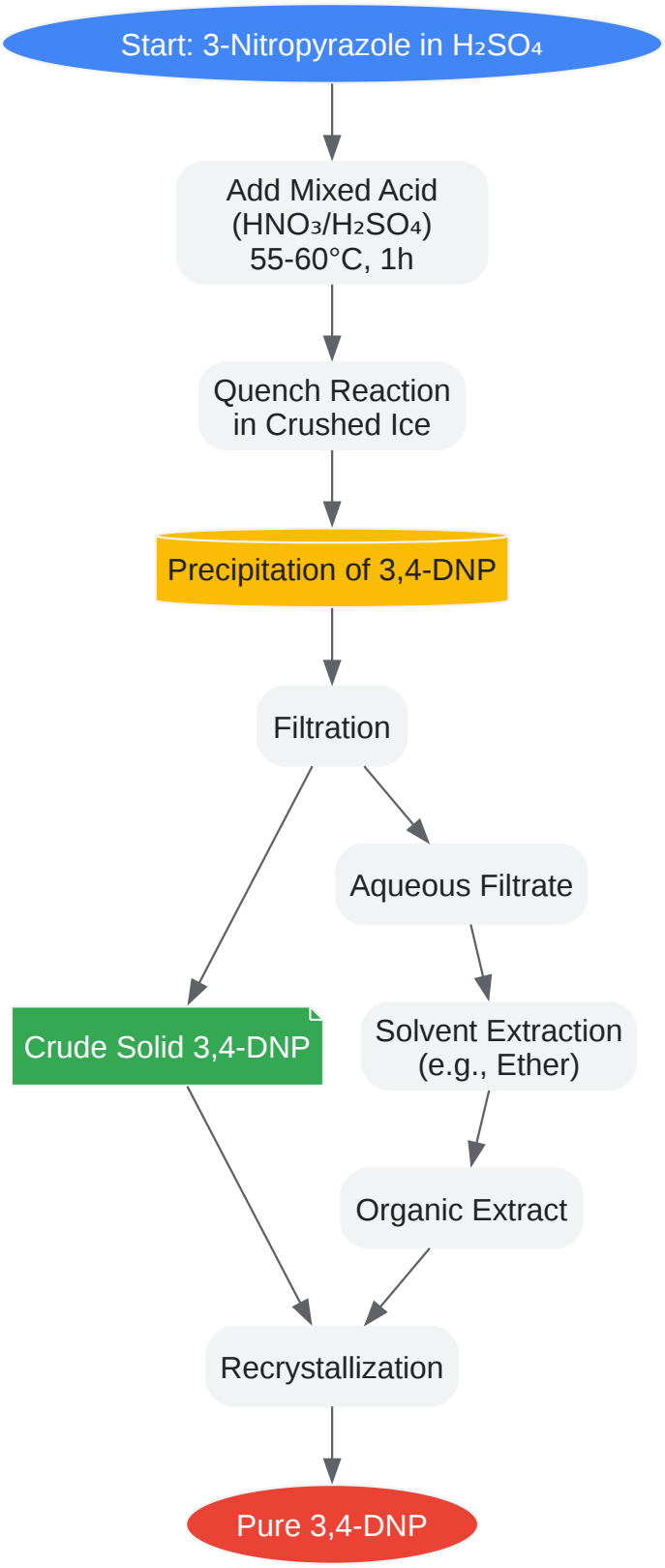

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Caption: Workflow for the C-nitration of 3-NP and purification of 3,4-DNP.

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